Reference Standard Verification Guide: 1-Amino-2-(3,4-dimethylphenyl)propan-2-ol

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Compound of Interest

Compound Name:	*1-Amino-2-(3,4-dimethylphenyl)propan-2-ol*
Cat. No.:	*B13518369*

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Content Type: Technical Comparison & Verification Protocol Target Audience: Analytical Chemists, Forensic Toxicologists, and Drug Development Scientists.

Executive Summary: The Verification Challenge

For niche substituted phenethylamines and their metabolites like **1-Amino-2-(3,4-dimethylphenyl)propan-2-ol**, off-the-shelf Certified Reference Materials (CRMs) are often unavailable or limited to "Research Grade" (<98%) purity.

This guide challenges the reliance on Certificate of Analysis (CoA) "catalog purity" for critical assays. It compares the performance of Commercial Research Grade materials against In-House Certified Primary Standards and provides a self-validating workflow to upgrade the former to the latter using Quantitative NMR (qNMR) and orthogonal spectroscopy.

The Core Problem: Regioisomerism & Stoichiometry

This specific molecule presents two silent analytical risks often missed in basic HPLC-UV checks:

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- Regioisomerism: Distinguishing the tertiary alcohol (target) from the secondary alcohol isomer (1-(3,4-dimethylphenyl)-2-aminopropan-1-ol).
- Counter-ion Stoichiometry: "98% Purity" often refers to the organic moiety, ignoring variable hydration or hydrochlorination states in the bulk powder.

Comparative Analysis: Standard Grades

When sourcing this compound, researchers typically face three tiers of material quality. The choice dictates the required verification workload.

Feature	Tier 1: ISO 17034 CRM	Tier 2: Analytical Standard	Tier 3: Research Chemical (Catalog Grade)
Availability	Extremely Rare / Custom Synthesis	Occasional	Common (e.g., ChemScene, Fluorochem)
Certified Value	Mass Fraction (mg/mg) with Uncertainty	Chromatographic Purity (Area %)	"Purity >95%" (often estimated)
Traceability	SI-Traceable (NIST/BIPM)	Traceable to Internal Std	None / Batch-dependent
Primary Risk	Cost / Lead Time	Lack of Water/Solvent data	Identity Error (Isomers) & Salt Mismatch
Verification Need	Minimal (Verify Identity)	Moderate (Check Water/Solvents)	Critical (Full Characterization Required)

Recommendation: Unless a Tier 1 CRM is explicitly available, you must treat Tier 3 material as a "Candidate Material" and certify it in-house using the protocol below.

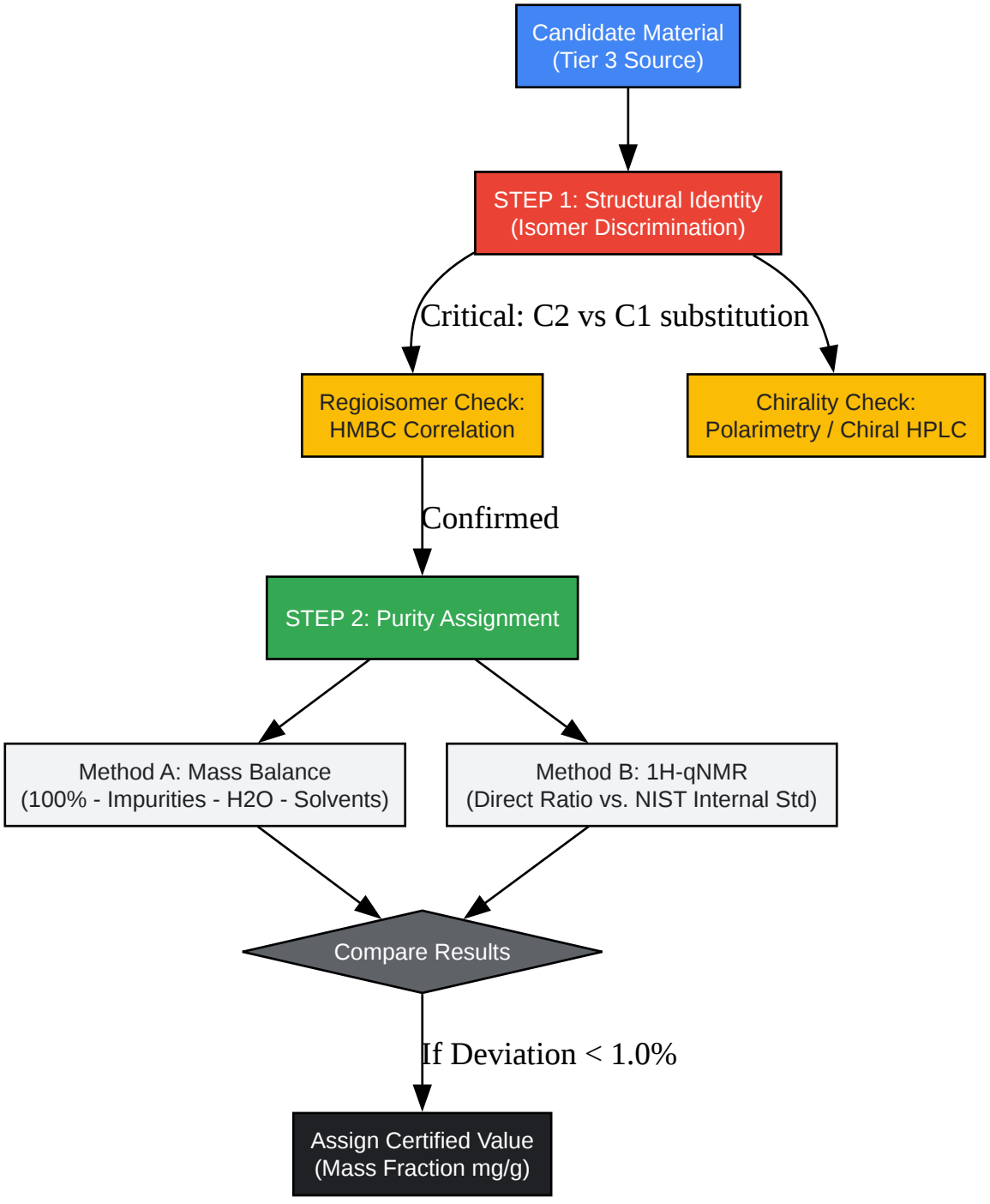
Technical Workflow: The Self-Validating Protocol

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This workflow transforms a "Research Chemical" into a "Primary Reference Standard" using orthogonal data.

Diagram 1: The Verification Logic Flow

(Visualizing the decision matrix for structural confirmation and purity assignment)



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Caption: Workflow for upgrading Research Grade material to a Primary Standard. Note the parallel use of Mass Balance and qNMR for cross-validation.

Detailed Experimental Methodologies

Phase 1: Structural Elucidation (Identity)

Objective: Confirm the target is **1-Amino-2-(3,4-dimethylphenyl)propan-2-ol** (Tertiary alcohol) and not its secondary alcohol isomer.

- Technique: 2D NMR (HMBC - Heteronuclear Multiple Bond Correlation).
- Critical Signal: Look for the quaternary carbon signal at C2.
  - Target Structure: The aliphatic quaternary carbon (C-OH) will show correlations to the methyl protons (C3) and the methylene protons (C1).
  - Isomer (Secondary Alcohol): The C2 position would be a methine (CH), showing a direct HSQC correlation, which the target structure lacks.
- Protocol:
  - Dissolve ~10 mg in DMSO-d6.
  - Acquire 1H, 13C, HSQC, and HMBC spectra.
  - Pass Criteria: Absence of HSQC peak for the carbon carrying the hydroxyl group (confirming it is quaternary).

Phase 2: Purity Assignment (qNMR)

Objective: Determine the absolute mass fraction (potency) without relying on a reference standard of the analyte itself.

- Why qNMR? Unlike HPLC, qNMR signal intensity is directly proportional to the molar ratio of nuclei, independent of the chemical structure. It eliminates the need for "Response Factors" [1].

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- Internal Standard (IS) Selection:
  - Recommended:Maleic Acid (Traceable to NIST SRM) or 3,5-Dinitrobenzoic acid.
  - Constraint: The IS signals must not overlap with the aromatic region (6.8–7.2 ppm) or the dimethyl signals (~2.2 ppm) of the analyte. Maleic acid provides a clean singlet at ~6.2 ppm.

qNMR Protocol:

- Weighing: Accurately weigh ~10 mg of Candidate Material (

) and ~5 mg of Internal Standard (

) into the same vial using a micro-balance (readability 0.001 mg).
- Solvation: Dissolve in 0.6 mL D2O (if salt) or DMSO-d6 (if free base). Ensure complete dissolution.
- Acquisition:
  - Pulse angle: 90°
  - Relaxation delay (

    ):

    (typically 30–60 seconds) to ensure full magnetization recovery [2].
  - Scans: 16–32.
- Calculation:
  - : Integral area
  - : Number of protons (e.g., 2 for Maleic acid singlet, 6 for Dimethyl signal)
  - : Molecular weight[1][2][3][4][5][6]
  - : Purity (as decimal)[7][8][9]

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Phase 3: Orthogonal Check (HPLC-UV)

Objective: Detect impurities that are proton-deficient (invisible to 1H-NMR) or isomeric.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm.
- Mobile Phase: Gradient of 0.1% Formic Acid in Water (A) and Acetonitrile (B).
- Wavelength: 210 nm (general) and 260 nm (aromatic specificity).
- Pass Criteria: No single impurity >0.5%; Total impurities <2.0%.

Data Presentation: Interpreting the Results

When comparing your In-House Verification (qNMR) vs. the Vendor CoA, use this interpretation matrix:

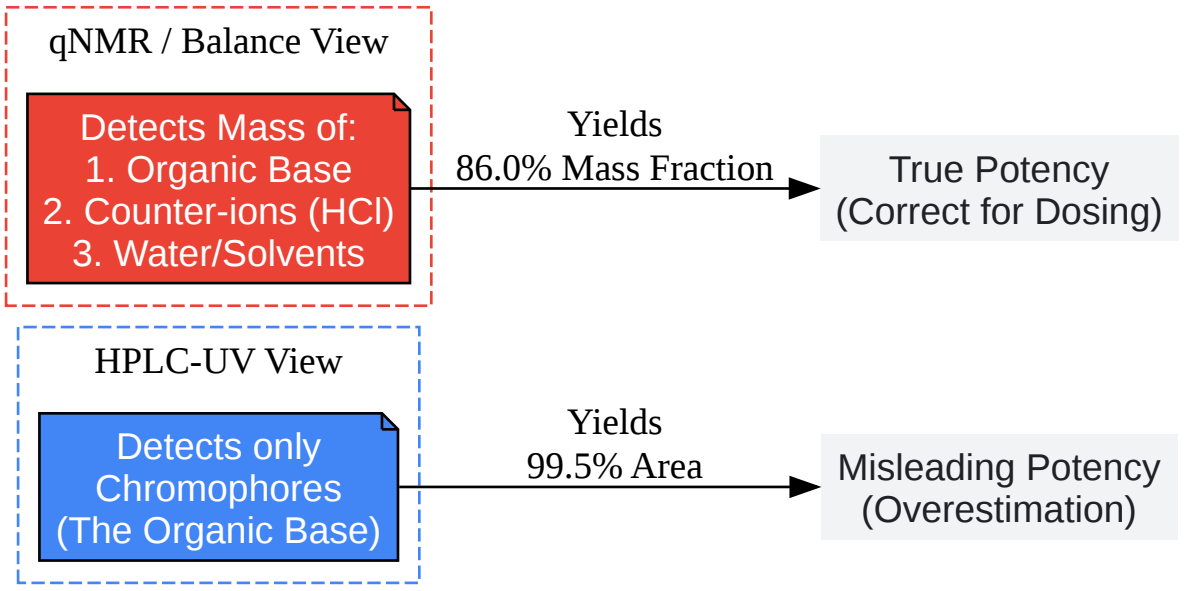
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Scenario	qNMR Purity	HPLC Area %	Vendor CoA Claim	Conclusion
Ideal	98.2%	99.1%	98%	Valid. Use 98.2% as the potency factor.
Salt Error	85.4%	99.1%	98%	Caution. Material is likely a salt (e.g., HCl) or hydrate. The HPLC sees only the organic part; qNMR sees the mass dilution. Use 85.4%.
Isomer Mix	95%	Split Peak	98%	Reject. The material contains regioisomers or enantiomers separating on the column.

Diagram 2: The "Salt Error" Trap

(Why HPLC Area % is insufficient for potency assignment)

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Caption: HPLC ignores "invisible" mass like counter-ions (HCl) and water. qNMR accounts for the total weighed mass, preventing dosing errors.

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